

In-Depth Technical Guide: N,N-Bis(3-trimethoxysilylpropyl)urea Safety Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N-Bis(3-trimethoxysilylpropyl)urea*

Cat. No.: B096528

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This technical guide provides a comprehensive overview of the safety information for **N,N-Bis(3-trimethoxysilylpropyl)urea**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various Safety Data Sheets (SDS) and chemical databases.

Chemical Identification

Identifier	Value
Chemical Name	N,N-Bis(3-trimethoxysilylpropyl)urea
CAS Number	18418-53-6[1][2][3][4][5]
Molecular Formula	C ₁₃ H ₃₂ N ₂ O ₇ Si ₂ [1][2]
Molecular Weight	384.58 g/mol [1][2]
Synonyms	1,3-bis(3-(trimethoxysilyl)propyl)urea


Hazard Identification


This chemical is classified as hazardous according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).


GHS Classification:[6]

Classification	Category	Hazard Statement
Skin Irritation	2	H315 - Causes skin irritation
Serious Eye Damage	1	H318 - Causes serious eye damage
Specific Target Organ Toxicity	3	H335 - May cause respiratory irritation

GHS Pictograms:

 alt text

 alt text

 alt text

Signal Word: Danger^[6]

Other Hazards: Reacts slowly with moisture and water, which may form additional methanol. The US OSHA PEL (TWA) for methanol is 200 ppm.^[6] Oral toxicity may be associated with methanol, a hydrolysis product, causing symptoms like nausea, vomiting, headache, and visual effects, including blindness. The onset of these symptoms may be delayed up to 48 hours.^[6]

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Call a doctor if you feel unwell.[6]
Skin Contact	Wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse. [6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a doctor. [6]
Ingestion	Never give anything by mouth to an unconscious person. Get medical advice/attention.[6]

Note to Physician: This product reacts with water in the acidic contents of the stomach to form methanol. Evidence of methanol poisoning includes visual disturbances, metabolic acidosis, and formic acid in the urine. Treatment may involve the therapeutic intravenous administration of ethanol, treatment of acidosis with sodium bicarbonate, and hemodialysis.[2]

Physical and Chemical Properties

Property	Value
Appearance	Liquid or solid
Boiling Point	>110 °C (>230 °F)[2]
Density	1.10 g/mL[2]
Flash Point	>110 °C (>230 °F)[2]
Refractive Index @ 20°C	1.4488[2]
Viscosity @ 25°C	100 - 250 cSt[2]

Toxicological Information

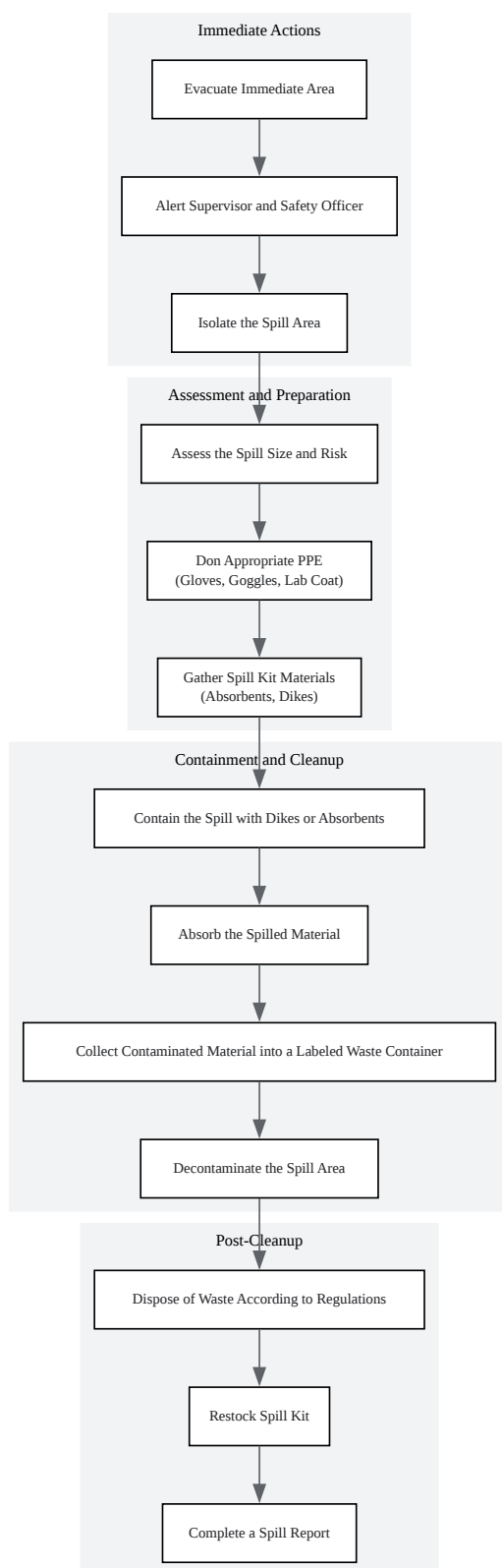
No specific acute toxicity data is available for **N,N-Bis(3-trimethoxysilylpropyl)urea**. The following data is for a component of the commercial product, [3-(Trimethoxysilyl)propyl]urea (CAS No. 23843-64-3).^[6]

Test	Species	Route	Value
LD50	Rat	Oral	> 5000 mg/kg
LD50	Rat	Dermal	> 2000 mg/kg

Experimental Protocols and Workflows

Chemical Spill Response Protocol

The following diagram outlines a general workflow for responding to a chemical spill of **N,N-Bis(3-trimethoxysilylpropyl)urea**.

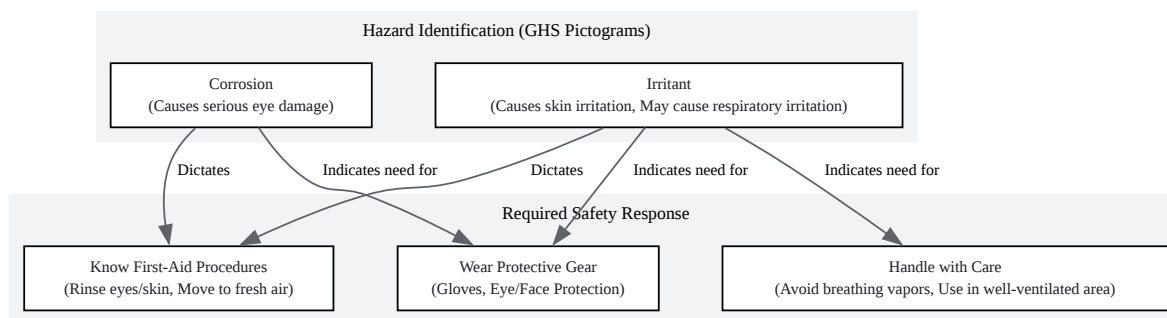


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Chemical Spill Response Workflow

Hazard Identification and Response Logic

The following diagram illustrates the logical relationship between hazard identification based on GHS pictograms and the corresponding safety measures.



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Hazard Identification and Response

Handling and Storage

Precautions for Safe Handling:

- Avoid all eye and skin contact.[6]
- Do not breathe vapor and mist.[6]
- Use only outdoors or in a well-ventilated area.[6]
- Wash hands and other exposed areas with mild soap and water before eating, drinking, or smoking, and when leaving work.[6]
- Wash contaminated clothing before reuse.[6]

Conditions for Safe Storage:

- Keep the container tightly closed.[6]

- Store in a well-ventilated place.[\[6\]](#)
- Store locked up.[\[6\]](#)
- Store away from heat.[\[6\]](#)
- Incompatible materials include acids, alcohols, moisture, oxidizing agents, peroxides, and water.[\[6\]](#)

Exposure Controls and Personal Protection

Engineering Controls:

- Use process enclosures, local exhaust ventilation, or other engineering controls to keep airborne levels below recommended exposure limits.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical splash goggles.
- Skin Protection: Wear protective gloves and clothing to prevent skin contact.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, NIOSH/MSHA approved respiratory protection should be worn.

Fire-Fighting Measures

Suitable Extinguishing Media:

- Water spray, foam, carbon dioxide, dry chemical.[\[6\]](#)

Unsuitable Extinguishing Media:

- Do not use straight streams of water.[\[6\]](#)

Hazardous Combustion Products:

- Irritating fumes and organic acid vapors may develop when the material is exposed to elevated temperatures or open flame.[\[6\]](#)

Fire-Fighting Instructions:

- Exercise caution when fighting any chemical fire.[6]
- Use water spray to cool exposed surfaces.[6]
- Do not enter the fire area without proper protective equipment, including respiratory protection.[6]

Stability and Reactivity

Reactivity:

- Reacts slowly with water and moisture.

Chemical Stability:

- Stable under normal conditions.

Incompatible Materials:

- Acids, alcohols, moisture, oxidizing agents, peroxides, and water.[6]

Hazardous Decomposition Products:

- Organic acid vapors.

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- To cite this document: BenchChem. [In-Depth Technical Guide: N,N-Bis(3-trimethoxysilylpropyl)urea Safety Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096528#n-n-bis-3-trimethoxysilylpropyl-urea-safety-data-sheet-sds-information]

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